

4-Butoxybenzoic acid chemical properties and structure

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Compound of Interest

Compound Name: 4-Butoxybenzoic acid

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4-Butoxybenzoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant experimental protocols for **4-Butoxybenzoic acid**. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the fields of materials science and drug discovery.

Chemical Properties and Structure

4-Butoxybenzoic acid, also known as p-butoxybenzoic acid, is an organic compound belonging to the class of alkoxybenzoic acids.^[1] It is characterized by a benzoic acid core with a butoxy group attached at the para position of the benzene ring.^[1] This structure imparts properties that make it a subject of interest in various scientific domains, notably in the synthesis of liquid crystals and as an intermediate in the pharmaceutical industry.

Physicochemical Properties

The key physicochemical properties of **4-Butoxybenzoic acid** are summarized in the table below. These values are essential for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2]
Molecular Weight	194.23 g/mol	[2]
Melting Point	147-150 °C	[3]
Boiling Point	~290.67 °C (estimate)	[3]
Predicted pKa	4.48 ± 0.10	[3]
Appearance	White to off-white solid	[3]

Solubility Profile

4-Butoxybenzoic acid is sparingly soluble in water but demonstrates good solubility in a range of organic solvents. While specific quantitative solubility data for **4-Butoxybenzoic acid** is not readily available, the following table presents qualitative information. For a practical understanding of its solubility behavior, a detailed experimental protocol for determining solubility is provided in a later section, using the closely related 4-methoxybenzoic acid as an illustrative example due to the availability of comprehensive data for this compound.[4]

Solvent	Qualitative Solubility	Source(s)
Water	Sparingly soluble	[3]
Chloroform	Soluble	[3]
Dimethyl Sulfoxide (DMSO)	Slightly soluble	[3]
Methanol	Slightly soluble	[3]

Structural Information

The structural identifiers for **4-Butoxybenzoic acid** are crucial for its unambiguous identification in chemical databases and literature.

Identifier	Value	Source(s)
CAS Number	1498-96-0	[2]
SMILES	<chem>CCCCOC1=CC=C(C=C1)C(=O)O</chem>	[2]
InChI	InChI=1S/C11H14O3/c1-2-3-8-14-10-6-4-9(5-7-10)11(12)13/h4-7H,2-3,8H2,1H3,(H,12,13)	[2]

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **4-Butoxybenzoic acid**. Key spectral information can be found in various databases.

- ¹H NMR Spectroscopy:** Proton NMR provides information on the hydrogen atoms within the molecule, confirming the presence of the butoxy group, the aromatic protons, and the carboxylic acid proton.
- ¹³C NMR Spectroscopy:** Carbon NMR is used to identify the number and types of carbon atoms in the molecule.
- Infrared (IR) Spectroscopy:** IR spectroscopy reveals the presence of key functional groups, such as the carbonyl (C=O) of the carboxylic acid and the C-O ether linkage.
- Mass Spectrometry (MS):** Mass spectrometry determines the molecular weight and can provide information about the fragmentation pattern of the molecule.

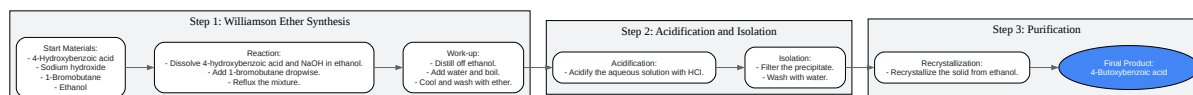
Experimental Protocols

This section details the methodologies for the synthesis and analysis of **4-Butoxybenzoic acid**.

Synthesis of 4-Butoxybenzoic Acid

A common and effective method for the synthesis of **4-Butoxybenzoic acid** is the Williamson ether synthesis, followed by hydrolysis.

Experimental Workflow: Synthesis of **4-Butoxybenzoic Acid**



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Caption: Workflow for the synthesis of **4-Butoxybenzoic acid**.

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask, a mixture of 4-hydroxybenzoic acid (1.0 eq) and sodium hydroxide (2.0 eq) is prepared in ethanol.
- **Addition of Alkyl Halide:** 1-Bromobutane (1.5 eq) is added dropwise to the stirred mixture at room temperature.
- **Reaction:** The mixture is heated to reflux and stirred overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, the ethanol is removed under reduced pressure. The residue is dissolved in water.
- **Acidification:** The aqueous solution is acidified with hydrochloric acid (HCl) to a pH of approximately 2-3, leading to the precipitation of the product.
- **Isolation:** The precipitate is collected by vacuum filtration and washed with cold water.

- Purification: The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **4-Butoxybenzoic acid**.

Determination of Solubility (Shake-Flask Method)

The following protocol describes a standard method for determining the solubility of a compound in various solvents.

Experimental Workflow: Solubility Determination



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Caption: Workflow for determining the solubility of a compound.

Detailed Methodology:

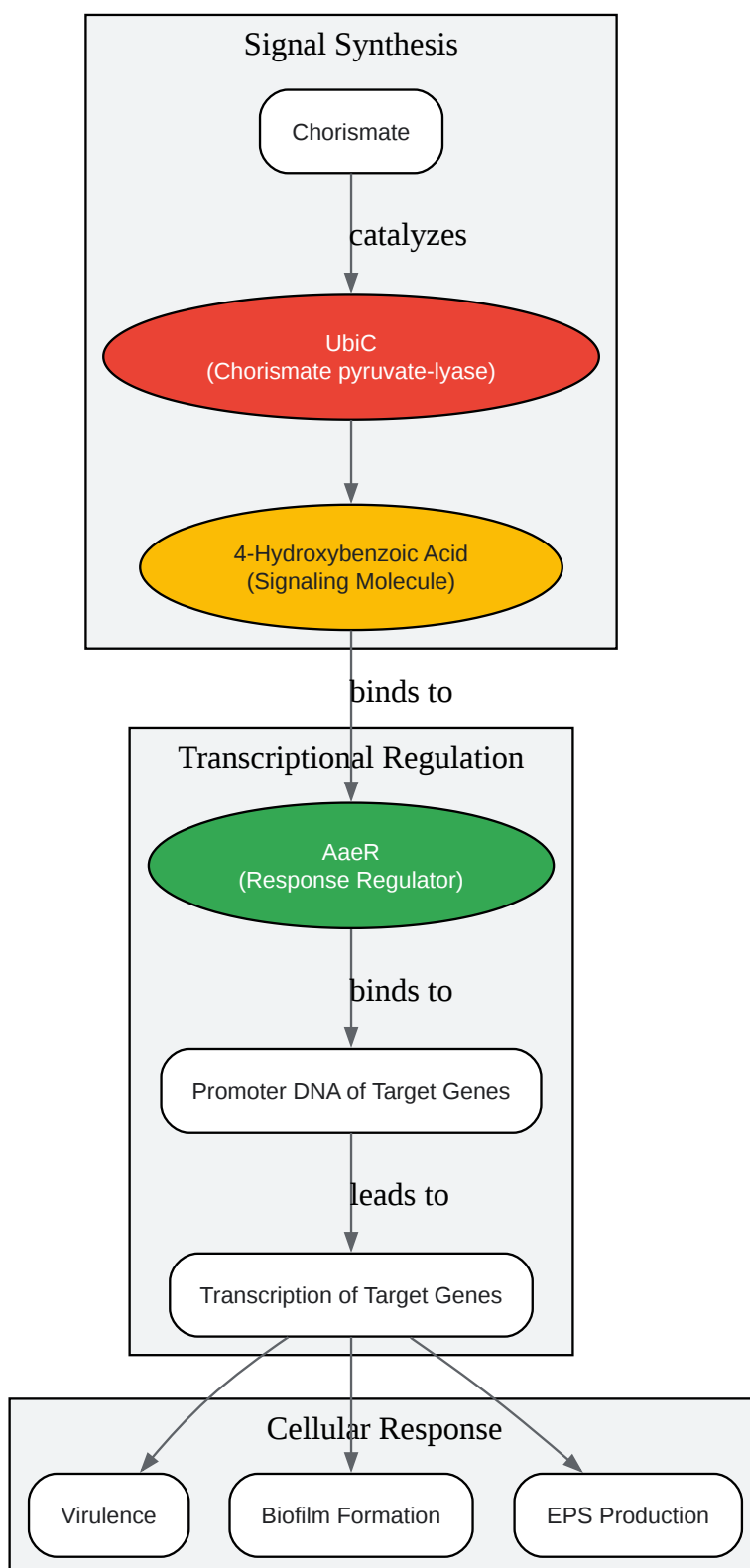
- Preparation: An excess amount of **4-Butoxybenzoic acid** is added to a known volume of the selected solvent in a sealed vial.
- Equilibration: The vial is placed in a constant temperature shaker bath and agitated for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sampling: After equilibration, the vial is allowed to stand to let the undissolved solid settle. A known volume of the supernatant is carefully withdrawn using a syringe and filtered to remove any suspended particles.
- Quantification: The concentration of **4-Butoxybenzoic acid** in the filtered solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy, against a pre-prepared calibration curve.

Biological Activity and Signaling Pathways

While **4-Butoxybenzoic acid** itself is primarily recognized for its applications in materials science, particularly in the formation of liquid crystals through self-assembly via hydrogen bonding, its structural analogs, such as 4-hydroxybenzoic acid, have been studied for their biological activities. 4-Hydroxybenzoic acid has been shown to act as a signaling molecule in some bacteria, influencing virulence and other physiological functions.

The following diagram illustrates a representative signaling pathway for 4-hydroxybenzoic acid, which involves the response regulator AaeR. This can serve as a conceptual model for investigating potential biological roles of **4-Butoxybenzoic acid**.

Representative Signaling Pathway: 4-Hydroxybenzoic Acid



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